

# Technical Support Center: Minimizing Radiation Exposure During [68Ga]Ga-FAPI-46 Preparation

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This technical support center provides guidance for researchers, scientists, and drug development professionals on minimizing radiation exposure during the preparation of the radiopharmaceutical [68Ga]Ga-**FAPI-46**. The information is presented in a question-and-answer format to address specific issues and concerns.

### Frequently Asked Questions (FAQs)

Q1: What is the primary principle for radiation safety during [68Ga]Ga-FAPI-46 preparation?

A1: The guiding principle of radiation safety is ALARA, which stands for "As Low As Reasonably Achievable".[1] This principle dictates that all reasonable steps should be taken to keep radiation doses to personnel as low as possible. The three fundamental pillars of ALARA are Time, Distance, and Shielding.[1][2]

Q2: How does Gallium-68 (<sup>68</sup>Ga) contribute to radiation exposure?

A2: Gallium-68 is a positron emitter, which means it decays by emitting positrons.[3] These positrons travel a very short distance before annihilating with an electron, producing two high-energy 511 keV gamma photons traveling in opposite directions.[4] It is these penetrating gamma photons that constitute the primary source of external radiation exposure to laboratory personnel. <sup>68</sup>Ga also has a short half-life of approximately 68 minutes.

Q3: What are the most critical steps during [68Ga]Ga-**FAPI-46** preparation in terms of radiation exposure?



A3: The highest potential for radiation exposure occurs during the manual handling of the <sup>68</sup>Ga eluate from the generator, the radiolabeling reaction, and the final product formulation and quality control steps. Any procedure that involves direct handling of unshielded radioactivity carries a significant risk.

Q4: Is automated synthesis safer than manual preparation of [68Ga]Ga-FAPI-46?

A4: Yes, automated synthesis is significantly safer and is the recommended method for minimizing radiation exposure. Automated systems perform the radiolabeling process within a shielded environment ("hot cell"), which dramatically reduces the time personnel spend in close proximity to the radioactive source. This leads to a substantial reduction in both whole-body and extremity (hand) radiation doses.

# Troubleshooting Guide: Common Radiation Safety Issues

Issue 1: My personal dosimeter readings are higher than expected.

- Possible Cause: Inefficient work practices, inadequate shielding, or unexpected contamination.
- Troubleshooting Steps:
  - Review Your Workflow: Are you spending more time than necessary near the radiation source? Practice "dry runs" of the procedure without radioactivity to improve efficiency.
  - Optimize Distance: Use tongs and forceps to handle vials and other radioactive materials, maximizing the distance between yourself and the source.
  - Verify Shielding: Ensure that all sources of <sup>68</sup>Ga are adequately shielded. Check the integrity and proper placement of lead and tungsten shielding around the generator, synthesis module, and product vials.
  - Perform Contamination Surveys: Use a survey meter to check your work area, equipment, and personal protective equipment (PPE) for any radioactive contamination.
     Decontaminate any identified areas immediately.



ALARA Review: Conduct a review of your procedures with your institution's Radiation
 Safety Officer (RSO) to identify areas for improvement.

Issue 2: I'm concerned about radiation exposure to my hands (extremity dose).

- Possible Cause: Direct handling of vials, syringes, and other containers with radioactive material.
- Troubleshooting Steps:
  - Utilize Automation: As a primary measure, employ an automated synthesis module. This is the most effective way to reduce hand exposure.
  - Use Shielded Tools: When manual intervention is unavoidable, use shielded syringe holders and vial shields. Tungsten is a highly effective shielding material for this purpose.
  - Remote Handling: Use tongs and forceps to manipulate vials and other radioactive items from a safe distance.
  - Wear Ring Dosimeters: Always wear ring dosimeters on both hands to accurately monitor your extremity doses.
  - Minimize Handling Time: Plan your movements and actions to minimize the time your hands are in close proximity to the radiation source.

Issue 3: How do I handle a spill of <sup>68</sup>Ga-containing solution?

- Possible Cause: Accidental dropping of a vial, leaking connection, or other equipment malfunction.
- Troubleshooting Steps:
  - Alert Personnel: Immediately notify all personnel in the vicinity of the spill.
  - Contain the Spill: Use absorbent paper to cover the spill and prevent it from spreading.
  - Wear Appropriate PPE: At a minimum, wear a lab coat, safety glasses, and two pairs of disposable gloves.



- Decontaminate: Working from the outside of the spill inwards, use a suitable decontamination solution and absorbent materials to clean the area. Place all contaminated materials in a designated radioactive waste container.
- Survey the Area: Use a survey meter to monitor the effectiveness of the decontamination.
   Continue cleaning until readings are at or near background levels.
- Report the Incident: Report the spill to your institution's Radiation Safety Officer (RSO)
   and follow all institutional reporting procedures.

# Quantitative Data on Radiation Exposure and Shielding

The following table summarizes key quantitative data related to radiation exposure during Ga-68 radiopharmaceutical preparation and the effectiveness of shielding.



| Parameter  | Value   | Source(s) |
|--|---|-----------|
| Radiation Emission   |   |           |
| <sup>68</sup> Ga Primary Gamma Photon<br>Energy                | 511 keV   |           |
| Radiation Dose Comparison                                      |   |           |
| Whole-Body Dose (Manual<br>Synthesis of <sup>68</sup> Ga-PSMA) | ~14.5 μSv per synthesis                                 |           |
| Whole-Body Dose (Automated Synthesis of <sup>68</sup> Ga-PSMA) | ~2.05 μSv per synthesis                                 | •         |
| Reduction in Whole-Body  Dose with Automation                  | ~86%  |           |
| Extremity Dose (Manual Injection of <sup>18</sup> F-FDG)       | Significant occupational risk                           |           |
| Extremity Dose (Automated Injection of <sup>18</sup> F-FDG)    | Reduction of 97.97% (left hand) and 98.96% (right hand) |           |
| Shielding Effectiveness for 511 keV Photons                    |   |           |
| Lead (Pb) Half-Value Layer<br>(HVL)                            | ~4-6 mm   |           |
| Lead (Pb) Tenth-Value Layer<br>(TVL)                           | ~17 mm  | _         |
| Tungsten (W) HVL   | ~2.8 mm   | -         |
| Concrete HVL   | ~3.4 cm   | •         |

Note: Data for <sup>68</sup>Ga-PSMA and <sup>18</sup>F-FDG are used as surrogates to illustrate the significant dose reduction benefits of automation. The principles and magnitude of dose reduction are directly applicable to [<sup>68</sup>Ga]Ga-**FAPI-46** preparation.

## **Experimental Protocols**



#### Protocol 1: Personal Dosimetry

- Whole-Body Dosimeter: Always wear your assigned whole-body dosimeter (e.g., TLD or OSL badge) on your torso, typically at chest or waist level, under your lab coat.
- Extremity Dosimeters: Wear ring dosimeters on the index finger of both hands, with the sensitive element facing the palm side, to measure the highest potential exposure to your hands.
- Storage: When not in use, store your dosimeters in a designated low-background radiation area.
- Regular Exchange: Exchange your dosimeters at the frequency mandated by your institution's radiation safety program.
- Review of Dose Reports: Regularly review your dosimetry reports with your RSO to track your exposure and identify any trends that may require procedural changes.

#### Protocol 2: Area Monitoring and Contamination Surveys

• Instrumentation: Use a calibrated Geiger-Mueller (GM) survey meter with a pancake probe for routine contamination surveys.

#### Frequency:

- Before Work: Survey your work area to establish a background reading.
- During Work: Periodically monitor your gloves and the immediate work area for any contamination.
- After Work: Conduct a thorough survey of your work area, equipment, and yourself before leaving the laboratory.

#### Procedure:

- Turn on the survey meter and check its battery and calibration status.
- Hold the probe approximately 1-2 cm from the surface being surveyed.



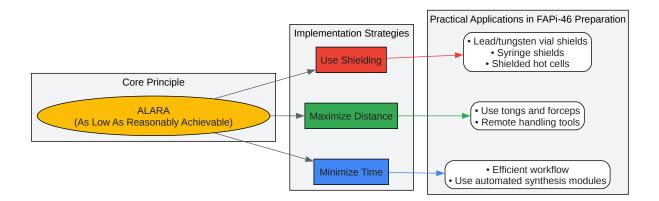




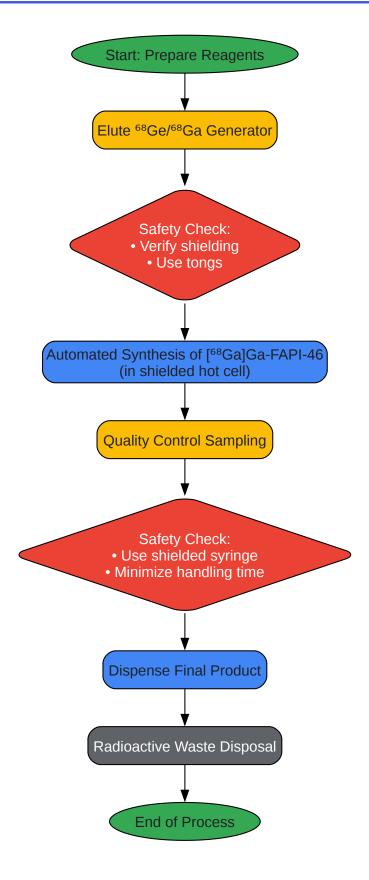
- Move the probe slowly and systematically, covering the entire area.
- Listen for an increase in the audible count rate and observe the meter reading.
- Action Level: If any reading is above the institutionally defined action level, treat it as contamination and proceed with decontamination procedures.
- Record Keeping: Document the results of all surveys in a dedicated logbook.

### **Visualizations**









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